

In Vitro Anti-Mycobacterial Activity of Antitubercular Agent-40: A Technical Overview

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Compound of Interest

Compound Name: *Antitubercular agent-40*

Cat. No.: *B15563959*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the in vitro anti-mycobacterial activity of a promising candidate, **Antitubercular agent-40**. The information compiled herein is based on the findings from a study on 2-phenylaminomethylene-cyclohexane-1,3-diones as specific anti-tuberculosis agents. This document is intended to serve as a resource for researchers and professionals in the field of tuberculosis drug discovery and development.

Core Compound Information

Antitubercular agent-40 is chemically identified as 2-(((4-chlorophenyl)amino)methylene)-5,5-dimethylcyclohexane-1,3-dione. It belongs to a class of compounds investigated for their specific activity against *Mycobacterium tuberculosis*.

Quantitative In Vitro Activity

The in vitro biological activity of **Antitubercular agent-40** was evaluated to determine its potency against *Mycobacterium tuberculosis* and its toxicity profile against human cell lines. The key quantitative data is summarized in the tables below.

Table 1: Anti-Mycobacterial Activity of Antitubercular Agent-40

Compound Name	Target Organism	MIC (µg/mL)
2-(((4-chlorophenyl)amino)methylene)-5,5-dimethylcyclohexane-1,3-dione	Mycobacterium tuberculosis H37Rv	12.5

MIC: Minimum Inhibitory Concentration

Table 2: Cytotoxicity Profile of Antitubercular Agent-40

Cell Line	Cell Type	Concentration (µM)	% Growth Inhibition
HEK-293	Human Embryonic Kidney	50	64.12
HCT-116	Human Colon Carcinoma	50	60.70
HeLa	Human Cervical Adenocarcinoma	50	<50
A549	Human Lung Carcinoma	50	<50

Experimental Protocols

The following sections detail the methodologies for the synthesis and in vitro evaluation of **Antitubercular agent-40**.

Synthesis of Antitubercular Agent-40

The synthesis of 2-(((4-chlorophenyl)amino)methylene)-5,5-dimethylcyclohexane-1,3-dione is achieved through a condensation reaction.

General Procedure:

A mixture of 5,5-dimethylcyclohexane-1,3-dione (1 equivalent), 4-chloroaniline (1 equivalent), and triethyl orthoformate (1.5 equivalents) is heated to reflux. The progress of the reaction is monitored by Thin Layer Chromatography (TLC). Upon completion, the reaction mixture is cooled, allowing the solid product to precipitate. The crude product is then collected and purified, typically by recrystallization, to yield the final compound.

In Vitro Anti-Mycobacterial Activity Assay

The Minimum Inhibitory Concentration (MIC) against *Mycobacterium tuberculosis* H37Rv is determined using the Microplate Alamar Blue Assay (MABA).^{[1][2][3][4]}

Protocol:

- **Preparation of Mycobacterial Culture:** *M. tuberculosis* H37Rv is cultured in Middlebrook 7H9 broth supplemented with 0.2% glycerol, 10% ADC (Albumin-Dextrose-Catalase), and 0.05% Tween 80. The culture is incubated at 37°C until it reaches the mid-log phase.
- **Drug Dilution:** The test compound, **Antitubercular agent-40**, is dissolved in dimethyl sulfoxide (DMSO) to prepare a stock solution. Serial two-fold dilutions are then prepared in a 96-well microplate using supplemented Middlebrook 7H9 broth to achieve the desired final concentrations.
- **Inoculation:** The mycobacterial culture is diluted to a standardized concentration, and 100 µL is added to each well of the microplate containing the drug dilutions. Control wells containing no drug and wells with no bacteria are included.
- **Incubation:** The microplates are sealed and incubated at 37°C for 5-7 days.
- **Addition of Alamar Blue:** After the incubation period, a freshly prepared solution of Alamar Blue reagent and 20% sterile Tween 80 is added to each well.^[2] The plates are then re-incubated for 24 hours.
- **MIC Determination:** A color change from blue to pink indicates bacterial growth. The MIC is defined as the lowest concentration of the compound that prevents this color change.^[4]

In Vitro Cytotoxicity Assay

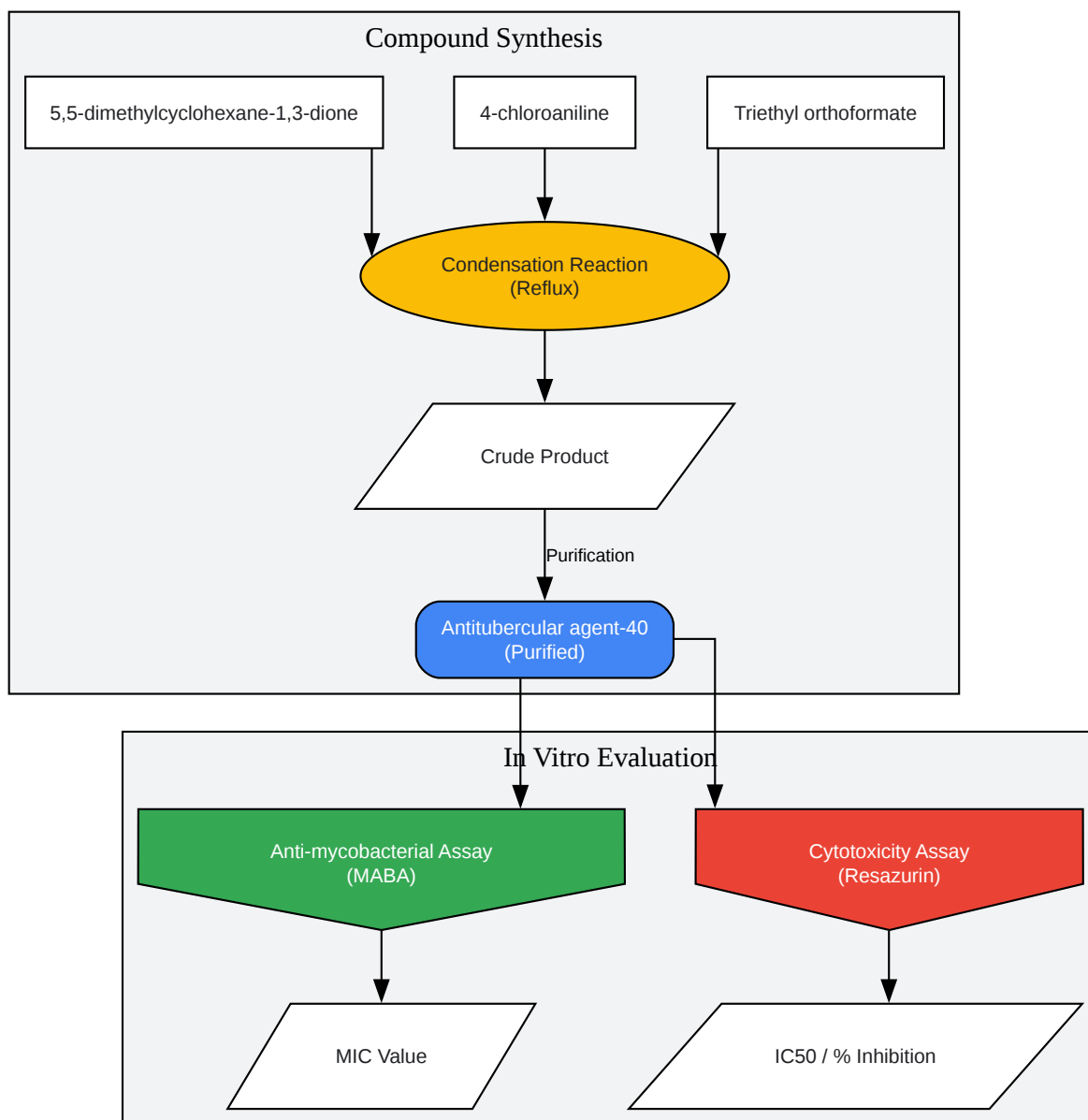
The cytotoxicity of **Antitubercular agent-40** is assessed against various human cell lines using a resazurin-based cell viability assay.[5][6]

Protocol:

- **Cell Seeding:** Human cell lines (HEK-293, HCT-116, HeLa, and A549) are seeded in 96-well plates at an appropriate density and allowed to adhere overnight in a humidified incubator at 37°C with 5% CO₂. [7]
- **Compound Treatment:** The following day, the culture medium is replaced with fresh medium containing serial dilutions of **Antitubercular agent-40**. Control wells with vehicle (DMSO) and untreated cells are included.
- **Incubation:** The plates are incubated for 48-72 hours at 37°C.
- **Addition of Resazurin Reagent:** A resazurin-based reagent (such as Alamar Blue) is added to each well, and the plates are incubated for an additional 1-4 hours. [8]
- **Data Acquisition:** The fluorescence or absorbance is measured using a microplate reader. The percentage of cell growth inhibition is calculated relative to the untreated control cells.

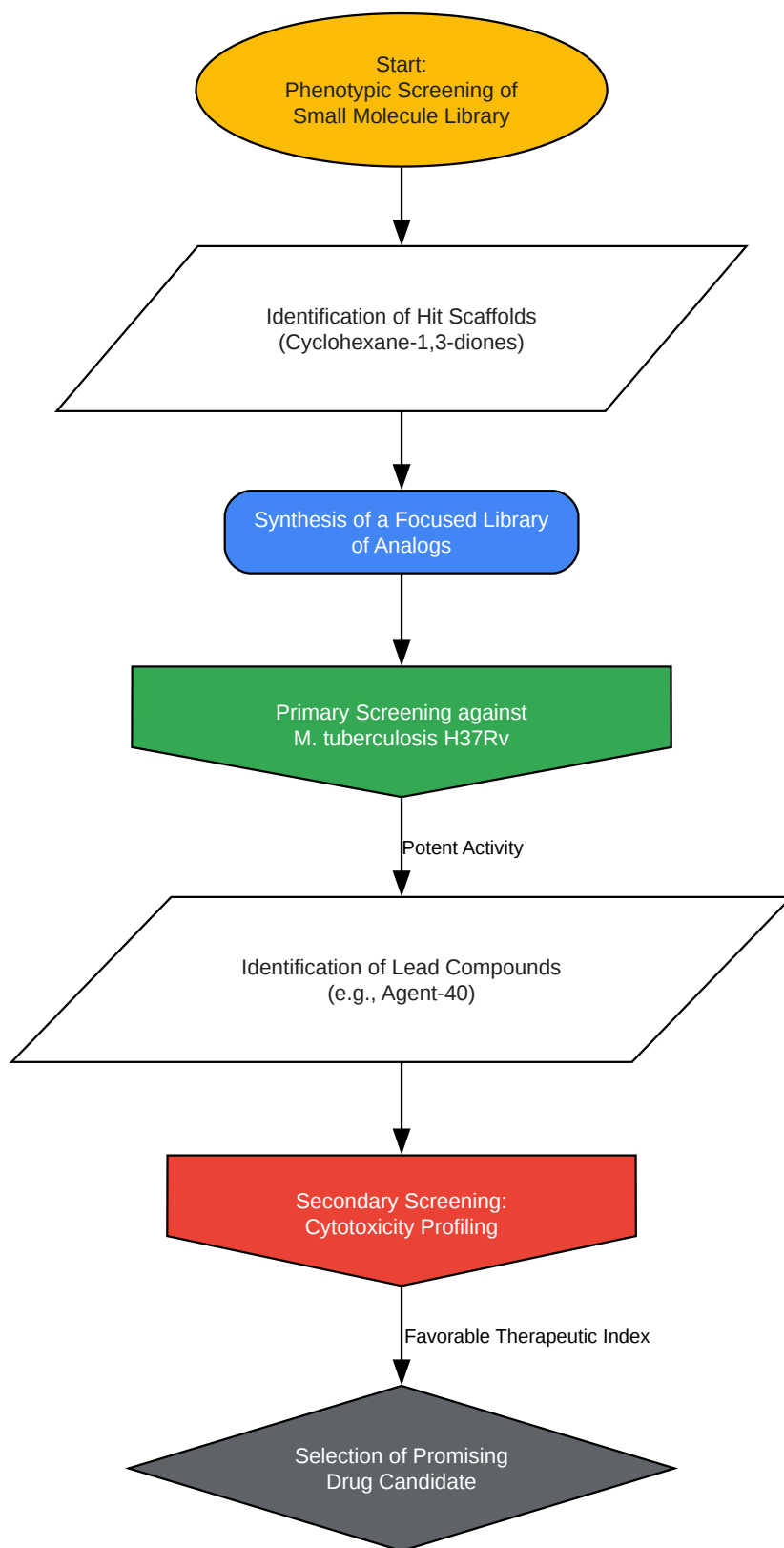
Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflow and the logical relationships in the screening process for **Antitubercular agent-40**.



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Caption: Synthesis and In Vitro Evaluation Workflow for **Antitubercular Agent-40**.



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Caption: Logical Flow of a Phenotypic Drug Discovery Cascade.

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